

Application Notes and Protocols for Sprinkler Irrigation of Fluazifop-P

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluazifop-P

Cat. No.: B166914

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Introduction

Fluazifop-P, the R-enantiomer of fluazifop, is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broad-leaved crops.[1][2] Its mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), an enzyme critical for lipid synthesis in grasses.[1][3] This disruption of lipid production leads to the death of the weed. The application of **Fluazifop-P** through sprinkler irrigation systems, a practice known as chemigation, has been investigated as a viable alternative to conventional ground or aerial spraying.[4][5][6] This method offers potential advantages in terms of application timing and flexibility.[6]

These application notes provide a comprehensive overview of the techniques and protocols for the application of **Fluazifop-P** via sprinkler irrigation, based on available scientific literature.

Physicochemical Properties and Environmental Fate

Fluazifop-P is typically formulated as a butyl ester (**Fluazifop-P-butyl**) for enhanced foliar uptake.[1] In the plant and soil, the butyl ester is rapidly hydrolyzed to the active acid form, **fluazifop-P**. [1][7] The acid form is relatively mobile in soil and can be subject to leaching, particularly in permeable soils with shallow water tables.[7][8] The primary degradation of

Fluazifop-P in soil is microbial, leading to the formation of metabolites such as 2-hydroxy-5-trifluoromethyl-pyridin (TFMP).^{[7][9]}

Efficacy and Mode of Uptake in Sprinkler Irrigation

Field studies have demonstrated that the application of **Fluazifop-P** through sprinkler irrigation can achieve weed control comparable to conventional spray applications for certain grass species, such as large crabgrass.^{[4][5]} Interestingly, greenhouse studies suggest that root uptake of **Fluazifop-P** may play a more significant role in sprinkler applications compared to conventional methods.^{[4][5]} However, shoot uptake remains the primary route for controlling emerged weeds.^[6] The dilute concentration of the herbicide in irrigation water, when combined with a crop oil concentrate, has been shown to be effective, particularly when applied to the whorl or second leaf of grass weeds.^{[4][5]} An increase in the concentration of nonemulsified oil in the treatment solution can enhance herbicide deposition and retention.^{[4][5]}

Quantitative Data on Sprinkler Irrigation Application of Fluazifop-P

The following tables summarize quantitative data from research studies on the application of **Fluazifop-P** through sprinkler irrigation. It is important to note that specific application rates and water volumes may vary depending on the target weed species, crop, soil type, and environmental conditions.

Table 1: Application Rates and Efficacy of Sprinkler-Applied **Fluazifop-P** for Control of Large Crabgrass

Fluazifop-P Rate (kg a.i./ha)	Irrigation Volume (cm)	Application Method	Weed Control (%)	Crop	Reference
0.14	0.6	Sprinkler	85	Soybean	Guy et al., 1989
0.28	0.6	Sprinkler	95	Soybean	Guy et al., 1989
0.14	N/A	Conventional Spray	88	Soybean	Guy et al., 1989
0.28	N/A	Conventional Spray	98	Soybean	Guy et al., 1989

Table 2: General Application Recommendations from Product Labels for Sprinkler Application

Product Formulation	Application Rate (Product)	Water Volume (L/ha)	Target Weeds	Crop(s)
Genfarm Fluazifop (212 g/L Fluazifop-P)	1 L/ha	50	Carpet Grass, Couch Grass, Johnson Grass, Kikuyu Grass, Paspalum (seedlings)	Forestry
4Farmers Fluazifop (212 g/L Fluazifop-P)	1 L/ha	50	Carpet Grass, Couch Grass, Johnson Grass, Kikuyu Grass, Paspalum (seedlings)	Forestry

Note: The application rates from product labels are given in terms of the formulated product. Researchers should always calculate the rate of the active ingredient (a.i.) for scientific studies.

Experimental Protocols

The following are detailed methodologies for conducting key experiments to evaluate the efficacy and crop safety of **Fluazifop-P** applied through sprinkler irrigation.

Protocol 1: Field Efficacy and Crop Tolerance Trial

1. Experimental Design:

- Randomized complete block design with 3-4 replications.
- Individual plot size: 3 m x 6 m.
- Treatments should include:
 - Untreated control (irrigation with water only).
 - Multiple rates of sprinkler-applied **Fluazifop-P** (e.g., 0.1, 0.2, and 0.4 kg a.i./ha).
 - A standard conventional spray application of **Fluazifop-P** at a recommended rate.
 - Hand-weeded control.

2. Site Selection and Preparation:

- Select a field with uniform soil type and a natural or seeded infestation of the target grass weed species.
- Prepare the seedbed according to standard practices for the test crop.
- Plant the crop and allow it and the weeds to emerge and establish to the desired growth stage for application (e.g., 3-5 leaf stage for annual grasses).

3. Herbicide Application:

- Sprinkler Application:
 - Use a calibrated research-grade sprinkler irrigation system (e.g., a lateral move or solid set system with appropriate nozzles to ensure uniform water distribution).
 - Calculate the amount of **Fluazifop-P** formulation and adjuvant (e.g., crop oil concentrate at 1% v/v) needed for each plot.
 - Inject the herbicide solution into the irrigation water at a constant rate during the irrigation event. The duration of injection should be sufficient to allow the herbicide to be evenly distributed across the plot.
 - Apply a predetermined amount of irrigation water (e.g., 0.6 to 1.25 cm) to move the herbicide into the upper soil profile and onto the weed foliage.
- Conventional Spray Application:

- Use a calibrated backpack or tractor-mounted sprayer with flat-fan nozzles.
- Apply the herbicide in a spray volume of 100-200 L/ha.

4. Data Collection:

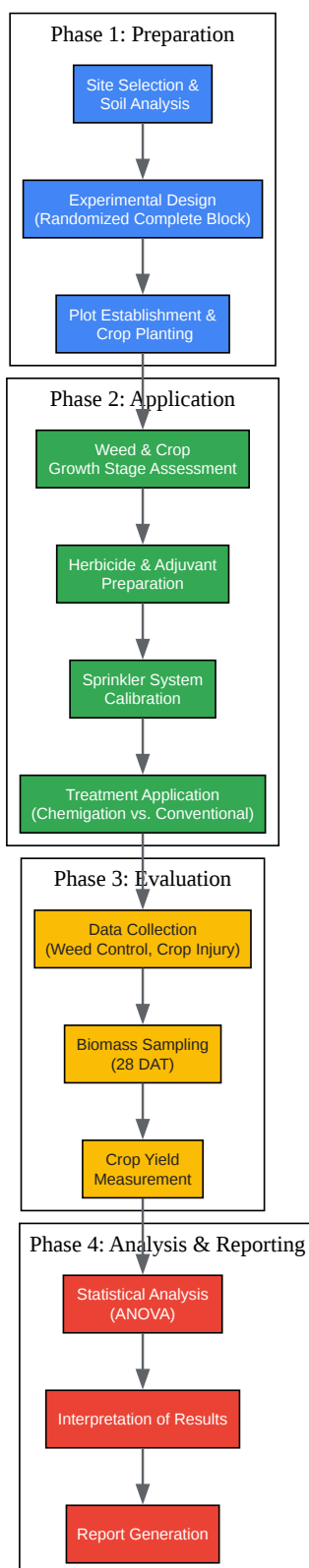
- Weed Control: Visually assess weed control at 7, 14, and 28 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete control).
- Weed Biomass: At 28 DAT, harvest the above-ground biomass of the target weed species from a designated quadrat within each plot. Dry the biomass to a constant weight and record.
- Crop Injury: Visually assess crop injury at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death).
- Crop Yield: At crop maturity, harvest the crop from the center of each plot and determine the yield.

5. Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Fisher's Protected LSD at $p \leq 0.05$) to compare treatment means.

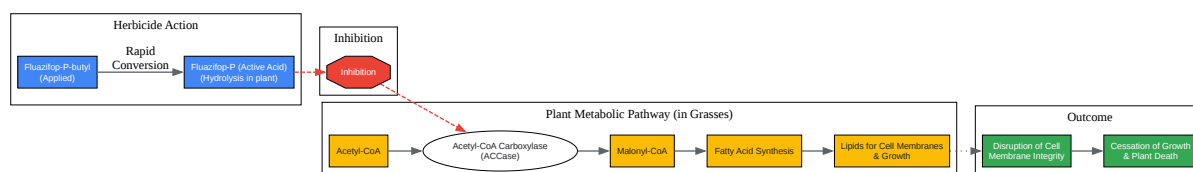
Visualizations

Experimental Workflow for Field Evaluation of Sprinkler-Applied **Fluazifop-P**



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Caption: Experimental workflow for evaluating sprinkler-applied **Fluazifop-P**.

Mode of Action of **Fluazifop-P**

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Caption: Inhibition of ACCase by **Fluazifop-P** in susceptible grasses.

Safety Precautions

- Always consult the product label for specific application instructions, restrictions, and safety information.[8][10][11]
- Ensure that the irrigation system is equipped with appropriate safety devices to prevent backflow of the herbicide into the water source.
- Do not apply **Fluazifop-P** through any type of irrigation system unless specifically permitted by the product label.[8]
- Avoid application when weather conditions favor drift from the target area.[8]
- Be aware of the potential for groundwater contamination, especially in areas with permeable soils and shallow water tables.[8]
- Rain or irrigation within one hour of application may reduce efficacy and necessitate a repeat application.[12]

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute a recommendation or endorsement of any specific product or practice. All pesticide applications should be made in accordance with the manufacturer's label and applicable laws and regulations.

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- To cite this document: BenchChem. [Application Notes and Protocols for Sprinkler Irrigation of Fluazifop-P]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166914#sprinkler-irrigation-application-techniques-for-fluazifop-p]

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